

# 4-Nitrobenzoic acid CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Nitrobenzoic Acid

Cat. No.: B1664617

[Get Quote](#)

## An In-depth Technical Guide to 4-Nitrobenzoic Acid

This technical guide provides a comprehensive overview of **4-Nitrobenzoic acid**, a significant compound in research and industrial applications. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, experimental protocols, and its role as a synthetic precursor.

## Core Identification

CAS Number: 62-23-7[1]

Molecular Structure: **4-Nitrobenzoic acid** is an organic compound featuring a benzene ring substituted with a carboxylic acid group and a nitro group at the para (4) position.

Chemical Formula:  $C_7H_5NO_4$

Synonyms: p-Nitrobenzoic acid, PNBA, 1-Carboxy-4-nitrobenzene[2][3]

## Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **4-Nitrobenzoic acid**, facilitating easy reference and comparison.

Property	Value
Molecular Weight	167.12 g/mol [1]
Melting Point	237-240 °C[1]
Boiling Point	220-221 °C
Density	1.61 g/cm <sup>3</sup> at 20 °C[4]
Solubility in Water	0.42 g/L at 20 °C (slightly soluble)[1]
pKa	3.44[5]
log Kow (LogP)	1.89[5]
LD50 (Oral, Rat)	1960 mg/kg[1][6]

## Experimental Protocols

Detailed methodologies for key experiments involving **4-Nitrobenzoic acid** are provided below.

### Synthesis of 4-Nitrobenzoic Acid via Oxidation of p-Nitrotoluene

This protocol describes a common method for the laboratory synthesis of **4-Nitrobenzoic acid**.

Materials and Reagents:

- p-Nitrotoluene
- Potassium permanganate (KMnO<sub>4</sub>) or potassium dichromate (K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>)
- Sodium hydroxide (NaOH) solution
- Dilute hydrochloric acid (HCl)
- Deionized water

Procedure:

- A mixture of p-nitrotoluene and a strong oxidizing agent (such as potassium permanganate) is prepared.
- The mixture is heated under alkaline conditions, for instance, in a sodium hydroxide solution.
- Following the completion of the reaction, the mixture is filtered to eliminate oxidation by-products.
- The resulting filtrate is then acidified using dilute hydrochloric acid, leading to the precipitation of **4-Nitrobenzoic acid**.
- The precipitate is purified through recrystallization to yield pure **4-Nitrobenzoic acid**.<sup>[7]</sup>

## Synthesis of Procaine from 4-Nitrobenzoic Acid

This protocol outlines the use of **4-Nitrobenzoic acid** as a key intermediate in the synthesis of the local anesthetic, procaine.

### Step 1: Synthesis of 4-Nitrobenzoyl Chloride

- **4-Nitrobenzoic acid** is reacted with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or phosphorus pentachloride (PCl<sub>5</sub>), to produce 4-nitrobenzoyl chloride.<sup>[8][9]</sup>

### Step 2: Esterification to form Nitrocaine

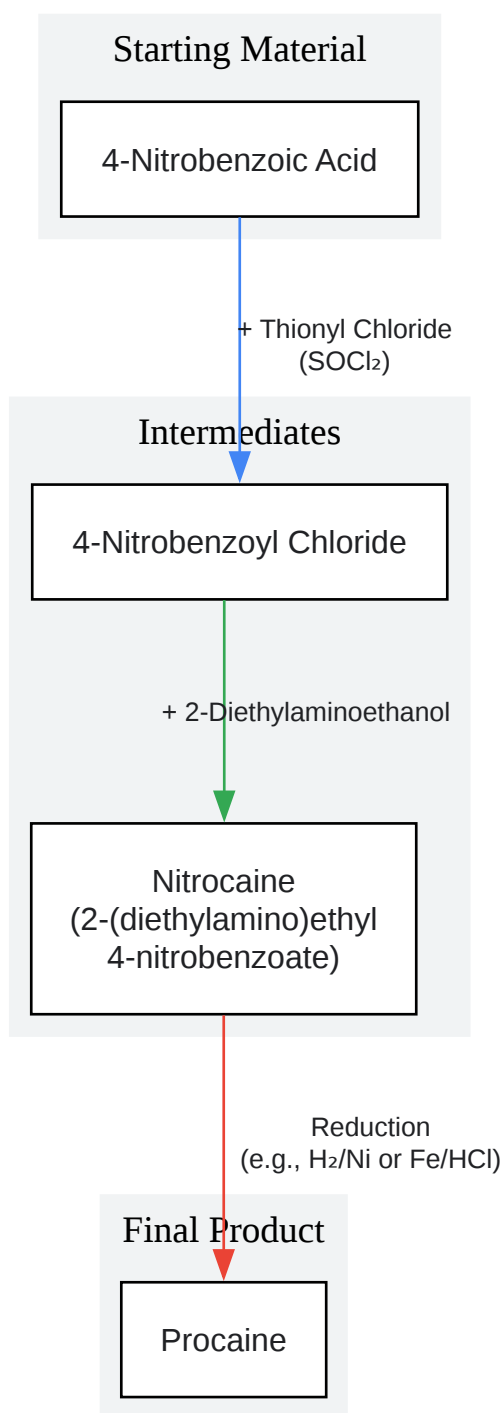
- 4-Nitrobenzoyl chloride is esterified with 2-diethylaminoethanol.<sup>[9]</sup>
- In a typical procedure, 60g of p-nitrobenzoic acid, 360g of xylene, and 44g of diethylaminoethanol are added to a three-necked flask.<sup>[10]</sup>
- The mixture is heated to reflux at a temperature of 141-143°C for a duration of 8 to 12 hours to separate water.<sup>[10]</sup>
- After the reaction is complete, the mixture is cooled, and the xylene is recovered under reduced pressure.<sup>[10]</sup>

### Step 3: Reduction of the Nitro Group to form Procaine

- The intermediate, nitrocaine, is then subjected to a reduction reaction to convert the nitro group to an amino group.
- This reduction can be achieved through catalytic hydrogenation, for example, using a Raney nickel catalyst and hydrogen gas.<sup>[9]</sup>
- Alternatively, the reduction can be carried out using iron powder in the presence of an acid.<sup>[11]</sup>

## Workflow Visualization

The following diagram illustrates the synthetic pathway from **4-Nitrobenzoic acid** to Procaine, a widely used local anesthetic.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from **4-Nitrobenzoic acid** to Procaine.

## Applications in Research and Drug Development

**4-Nitrobenzoic acid** is a versatile building block in organic synthesis with numerous applications in the pharmaceutical and chemical industries:

- **Pharmaceutical Intermediate:** It is a crucial precursor in the synthesis of various active pharmaceutical ingredients (APIs), including folic acid, p-aminobenzoic acid (PABA), and local anesthetics like procaine and benzocaine.[2][12][13]
- **Dye and Pigment Industry:** It serves as an intermediate in the manufacturing of dyes and pigments.[2]
- **Agrochemicals:** **4-Nitrobenzoic acid** is utilized in the synthesis of compounds for crop protection.[2][12]
- **Polymer Chemistry:** It is employed in the formulation of polymers and resins to enhance material properties.[12]
- **Analytical Chemistry:** This compound is used as a reagent in various analytical methods.[12]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. chemicalbook.com [chemicalbook.com]
2. nbino.com [nbino.com]
3. nbino.com [nbino.com]
4. carlroth.com [carlroth.com]
5. 4-Nitrobenzoic Acid | C<sub>7</sub>H<sub>5</sub>NO<sub>4</sub> | CID 6108 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. 4-Nitrobenzoic acid - Wikipedia [en.wikipedia.org]
7. Synthesis method of p-Nitrobenzoic acid - LISKON [liskonchem.com]
8. prepchem.com [prepchem.com]

- 9. A new method for the synthesis of 4-aminobenzoic acid – an intermediate for the production of procaine | Current issues in pharmacy and medicine: science and practice [pharmed.zsmu.edu.ua]
- 10. A synthetic method of procaine hydrochloride - Eureka | Patsnap [eureka.patsnap.com]
- 11. Procaine synthesis - chemicalbook [chemicalbook.com]
- 12. chemimpex.com [chemimpex.com]
- 13. 4-Nitrobenzoic acid 99.5% | 62-23-7 | C<sub>7</sub>H<sub>5</sub>NO<sub>4</sub> | Manufacturer [liskonchem.com]
- To cite this document: BenchChem. [4-Nitrobenzoic acid CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664617#4-nitrobenzoic-acid-cas-number-and-molecular-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)